

Application Notes and Protocols: Acid Orange 156 as a pH Indicator

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid orange 156

Cat. No.: B15556719

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acid Orange 156 is a water-soluble diazo dye traditionally utilized in the textile industry.[1] While not conventionally documented as a pH indicator, its chemical structure, containing both a phenol group and a sulfonic acid group, suggests potential for pH-dependent chromic behavior. Azo dyes, as a class, are known to exhibit shifts in their visible absorption spectra in response to changes in pH.[2][3][4] This phenomenon is attributed to the tautomeric equilibrium between the azo and hydrazone forms of the dye molecule, which can be influenced by the protonation state of functional groups.[2] These application notes provide a comprehensive overview of the hypothetical use of **Acid Orange 156** as a pH indicator in research settings, including its physicochemical properties, detailed experimental protocols for its characterization and use, and potential applications.

Physicochemical Properties and pH-Dependent Characteristics

While specific experimental data for **Acid Orange 156** as a pH indicator is not readily available in the literature, we can infer its probable characteristics based on its structure and the known properties of similar sulfonated phenol azo dyes.[5][6][7]

Table 1: Physicochemical Properties of **Acid Orange 156**

Property	Value	Reference
Molecular Formula	C ₂₁ H ₁₉ N ₄ NaO ₅ S	[8]
Molecular Weight	462.45 g/mol	[8]
CAS Number	68555-86-2	[8]
Appearance	Orange Powder	[9]
Solubility	Soluble in water	[9]

Table 2: Estimated pH-Dependent Properties of **Acid Orange 156**

Parameter	Estimated Value	Description
pKa	8.0 - 9.0	The estimated pKa is based on the phenolic proton, influenced by the electron-withdrawing azo and sulfonate groups. [7] [10] [11]
pH Range of Color Change	7.0 - 9.5	The visual transition range is typically centered around the pKa.
Color in Acidic Form (pH < 7.0)	Yellow-Orange	The protonated form of the dye.
Color in Basic Form (pH > 9.5)	Orange-Red	The deprotonated form of the dye.
λ_{max} (Acidic Form)	~440 - 460 nm	Estimated absorption maximum for the protonated species.
λ_{max} (Basic Form)	~490 - 510 nm	Estimated absorption maximum for the deprotonated species.
Isobestic Point	~470 - 480 nm	Wavelength at which the absorbance of the acidic and basic forms are equal.

Experimental Protocols

Protocol 1: Spectrophotometric Determination of the pKa of Acid Orange 156

This protocol outlines the procedure to experimentally determine the acid dissociation constant (pKa) of **Acid Orange 156** using UV-Vis spectrophotometry.[\[1\]](#)[\[12\]](#)

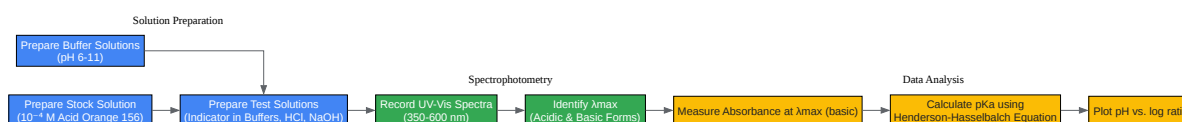
Materials:

- **Acid Orange 156**
- UV-Vis Spectrophotometer
- pH meter
- 1 M Hydrochloric acid (HCl)
- 1 M Sodium hydroxide (NaOH)
- Buffer solutions covering a pH range of 6 to 11
- Volumetric flasks and pipettes
- Cuvettes

Procedure:

- Preparation of Stock Solution: Prepare a 1×10^{-4} M stock solution of **Acid Orange 156** in deionized water.
- Preparation of Test Solutions:
 - Prepare a series of buffer solutions with known pH values ranging from 6 to 11.
 - For each pH value, pipette a fixed volume of the **Acid Orange 156** stock solution into a volumetric flask and dilute with the corresponding buffer solution to a final concentration of approximately 1×10^{-5} M.
 - Prepare two additional solutions: one in 0.1 M HCl (to represent the fully protonated form) and one in 0.1 M NaOH (to represent the fully deprotonated form).
- Spectrophotometric Measurements:
 - Record the UV-Vis absorption spectrum (350-600 nm) for each of the prepared solutions.
 - Identify the wavelength of maximum absorbance (λ_{max}) for the acidic form (in 0.1 M HCl) and the basic form (in 0.1 M NaOH).

- Data Analysis:
 - Measure the absorbance of each buffered solution at the λ_{max} of the basic form.
 - The pKa can be determined using the following equation derived from the Henderson-Hasselbalch equation: $\text{pKa} = \text{pH} + \log([A_{\text{b}} - A] / [A - A_{\text{a}}])$ Where:
 - A is the absorbance of the indicator in the buffer solution at the λ_{max} of the basic form.
 - A_{b} is the absorbance of the indicator in the 0.1 M NaOH solution at the λ_{max} of the basic form.
 - A_{a} is the absorbance of the indicator in the 0.1 M HCl solution at the λ_{max} of the basic form.
 - Plot pH versus $\log([A_{\text{b}} - A] / [A - A_{\text{a}}])$. The pKa is the pH at which the log term is zero.



[Click to download full resolution via product page](#)

Caption: Workflow for the spectrophotometric determination of the pKa of **Acid Orange 156**.

Protocol 2: Acid-Base Titration using Acid Orange 156 as an Indicator

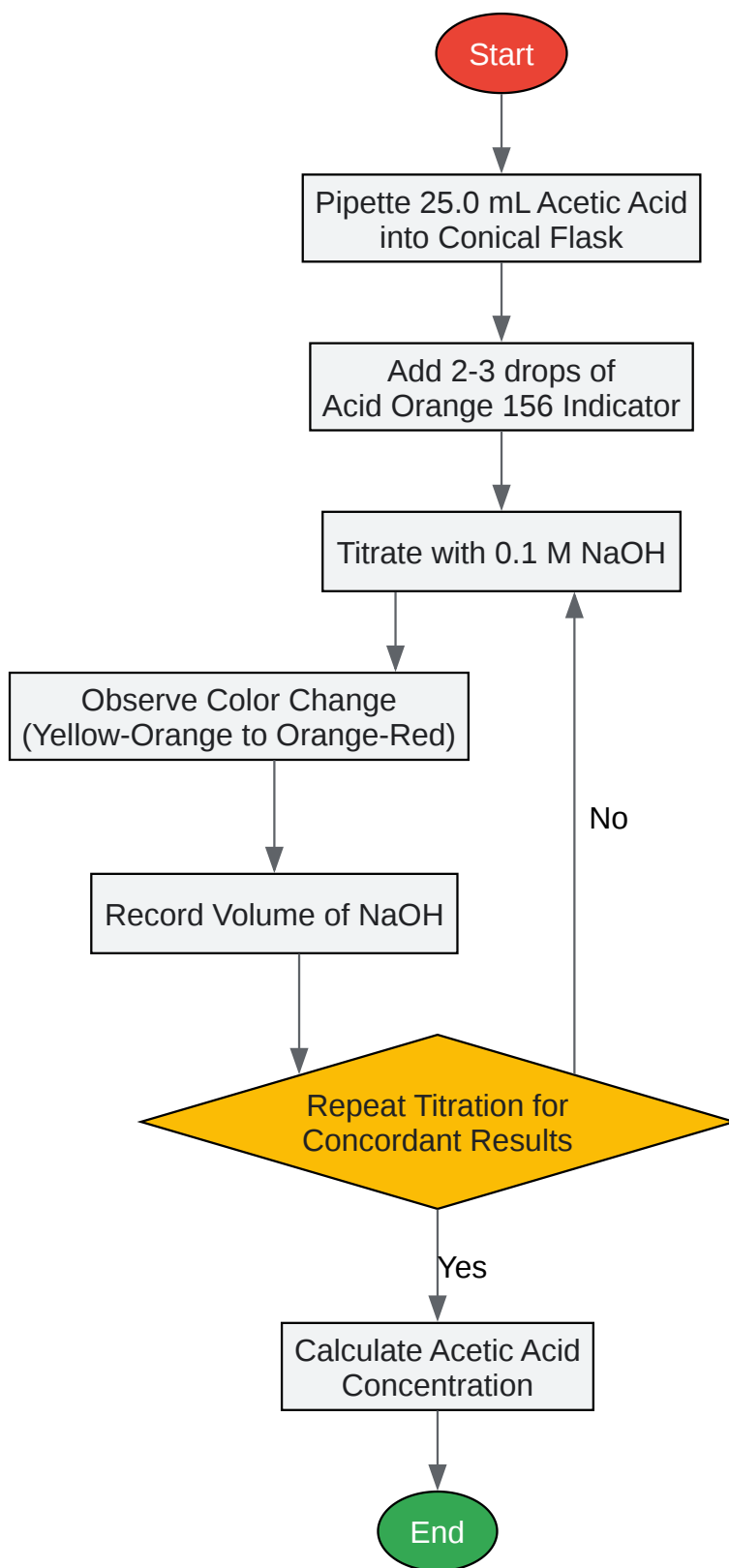
This protocol describes the use of **Acid Orange 156** as an indicator in the titration of a weak acid with a strong base.

Materials:

- **Acid Orange 156** indicator solution (0.1% w/v in 20% ethanol)
- Standardized 0.1 M Sodium Hydroxide (NaOH) solution
- 0.1 M Acetic Acid (CH_3COOH) solution
- Burette, pipette, and conical flasks
- Magnetic stirrer and stir bar

Procedure:

- Pipette 25.0 mL of 0.1 M acetic acid into a 250 mL conical flask.
- Add 2-3 drops of the **Acid Orange 156** indicator solution. The solution should appear yellow-orange.
- Titrate the acetic acid solution with the standardized 0.1 M NaOH solution from the burette while continuously stirring the contents of the flask.
- The endpoint of the titration is reached when the color of the solution changes from yellow-orange to a distinct orange-red.
- Record the volume of NaOH added.
- Repeat the titration at least two more times to ensure concordant results.
- Calculate the concentration of the acetic acid solution.



[Click to download full resolution via product page](#)

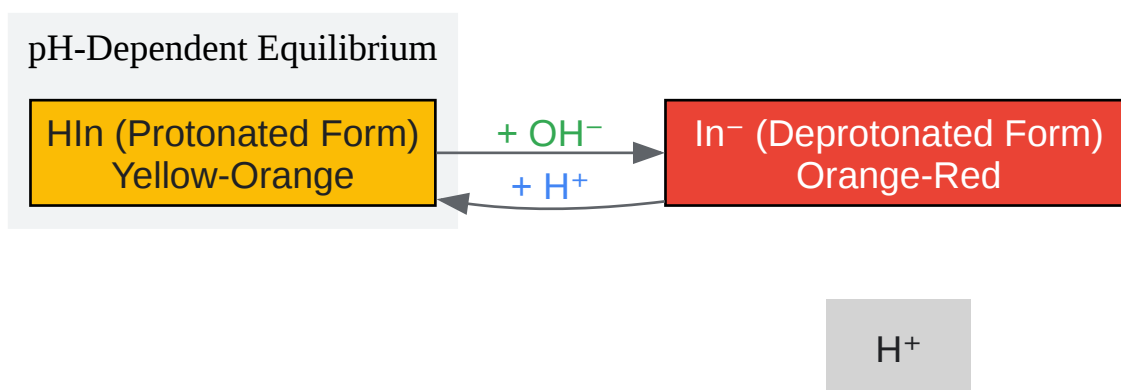
Caption: Step-by-step workflow for an acid-base titration using **Acid Orange 156**.

Potential Applications in Research

- **Determination of Equivalence Points in Titrations:** **Acid Orange 156** can potentially be used as an indicator for titrations involving weak acids and strong bases, where the equivalence point lies in the slightly alkaline pH range.
- **pH Measurement in Biological Buffers:** Given its potential color change in the physiological pH range, it could be explored for approximate pH determination in biological buffer systems, provided it does not interfere with the biological components.
- **Sensing Applications:** As an azo dye, **Acid Orange 156** could be investigated for the development of optical pH sensors by immobilizing it onto solid supports.

Signaling Pathways and Logical Relationships

The pH-indicating property of **Acid Orange 156** is based on a fundamental acid-base equilibrium. The change in pH of the solution drives the equilibrium between the protonated (HIn) and deprotonated (In⁻) forms of the indicator, which have distinct colors.



[Click to download full resolution via product page](#)

Caption: The acid-base equilibrium of **Acid Orange 156** as a pH indicator.

Conclusion

While **Acid Orange 156** is not a conventional pH indicator, its chemical structure as a sulfonated phenol azo dye strongly suggests that it possesses pH-dependent chromic properties. The protocols and estimated data presented in these application notes provide a

solid foundation for researchers to explore and validate its use as a novel pH indicator. Further experimental verification of its pKa and color transition range is essential for its practical application in quantitative chemical analysis and other research areas.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
- 3. m.youtube.com [m.youtube.com]
- 4. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 5. Determination of the dissociation constants of sulfonated azo dyes by capillary zone electrophoresis and spectrophotometry methods - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Calculating pKa values for substituted phenols and hydration energies for other compounds with the first-order Fuzzy-Border continuum solvation model - PMC [pmc.ncbi.nlm.nih.gov]
- 7. The pKa values of mono-substituted phenols and benzenethiols and the conjugation of substituents having a strong +K effect - Journal of the Chemical Society B: Physical Organic (RSC Publishing) [pubs.rsc.org]
- 8. scbt.com [scbt.com]
- 9. Acid Orange 156 | 68555-86-2 [chemicalbook.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. ulm.edu [ulm.edu]
- To cite this document: BenchChem. [Application Notes and Protocols: Acid Orange 156 as a pH Indicator]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15556719#use-of-acid-orange-156-as-a-ph-indicator-in-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com